

AB21 hydrochloride solubility in DMSO and other solvents

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Compound of Interest

Compound Name: AB21 hydrochloride

Cat. No.: B15620842

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Application Notes and Protocols for AB21 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

AB21 hydrochloride is a potent and selective antagonist of the Sigma 1 Receptor (S1R), with a K_i of 13 nM for S1R and 102 nM for the Sigma 2 Receptor (S2R).^{[1][2]} As a crucial tool in neuroscience and drug discovery, understanding its solubility in various solvents is paramount for the preparation of stock solutions and for conducting a wide array of in vitro and in vivo studies. This document provides detailed information on the solubility of **AB21 hydrochloride** in Dimethyl Sulfoxide (DMSO) and other common laboratory solvents, along with protocols for solubility determination and stock solution preparation.

Chemical Properties of **AB21 Hydrochloride**:

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₉ ClN ₂ O	[1][2]
Molecular Weight	384.94 g/mol	[1][2]
Appearance	White to off-white solid	[1]
CAS Number	3026677-24-4	[1][2]

Solubility Data

The solubility of a compound is a critical physicochemical property that influences its handling, formulation, and bioavailability. The following table summarizes the known and estimated solubility of **AB21 hydrochloride** in various solvents.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	8.33	21.64	Requires sonication and warming to 60°C for complete dissolution. [1] [2]
Water	Estimated: 1 - 5	Estimated: 2.6 - 13.0	As a hydrochloride salt, it is expected to have some aqueous solubility. Precise experimental data is not currently available.
Ethanol	Estimated: 5 - 10	Estimated: 13.0 - 26.0	General solubility of hydrochloride salts in alcohols is often moderate. Precise experimental data is not currently available.
Methanol	Estimated: 5 - 10	Estimated: 13.0 - 26.0	Similar to ethanol, moderate solubility is expected. Precise experimental data is not currently available.

Note: The solubility values for water, ethanol, and methanol are estimations based on the general properties of hydrochloride salts and should be experimentally verified for precise applications. A detailed protocol for determining solubility is provided in the following section.

Experimental Protocol: Determining the Solubility of AB21 Hydrochloride

This protocol outlines the widely accepted "shake-flask" method for determining the solubility of a compound in a specific solvent.

Materials:

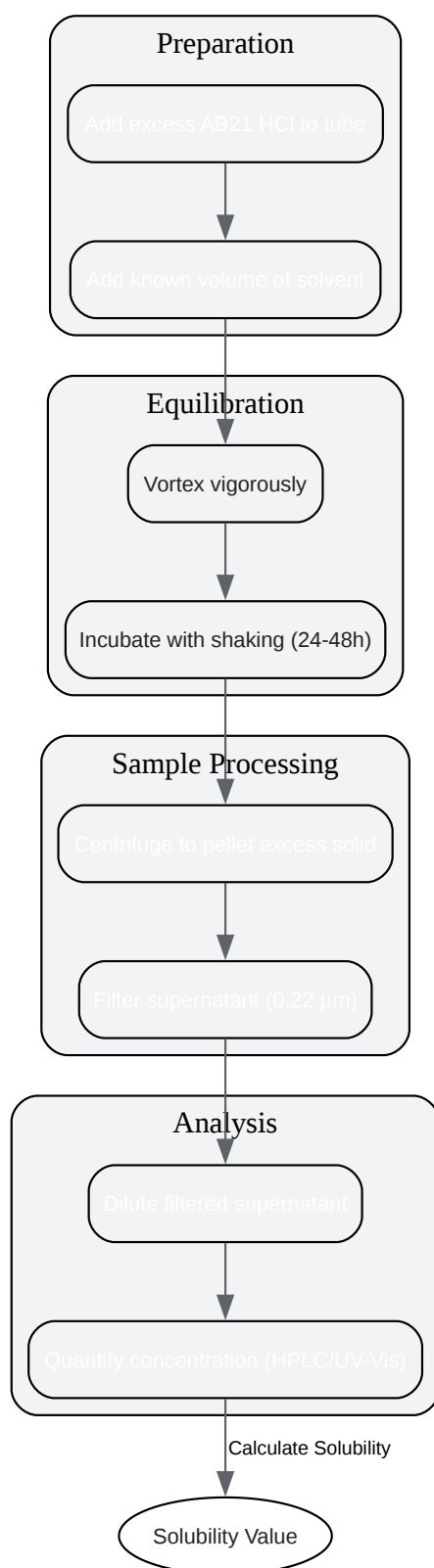
- **AB21 hydrochloride** powder
- Solvent of interest (e.g., Water, Ethanol, PBS)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Vortex mixer
- Thermomixer or incubator shaker capable of maintaining a constant temperature
- Analytical balance
- Micro-pipettes
- Syringe filters (0.22 μ m)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Volumetric flasks

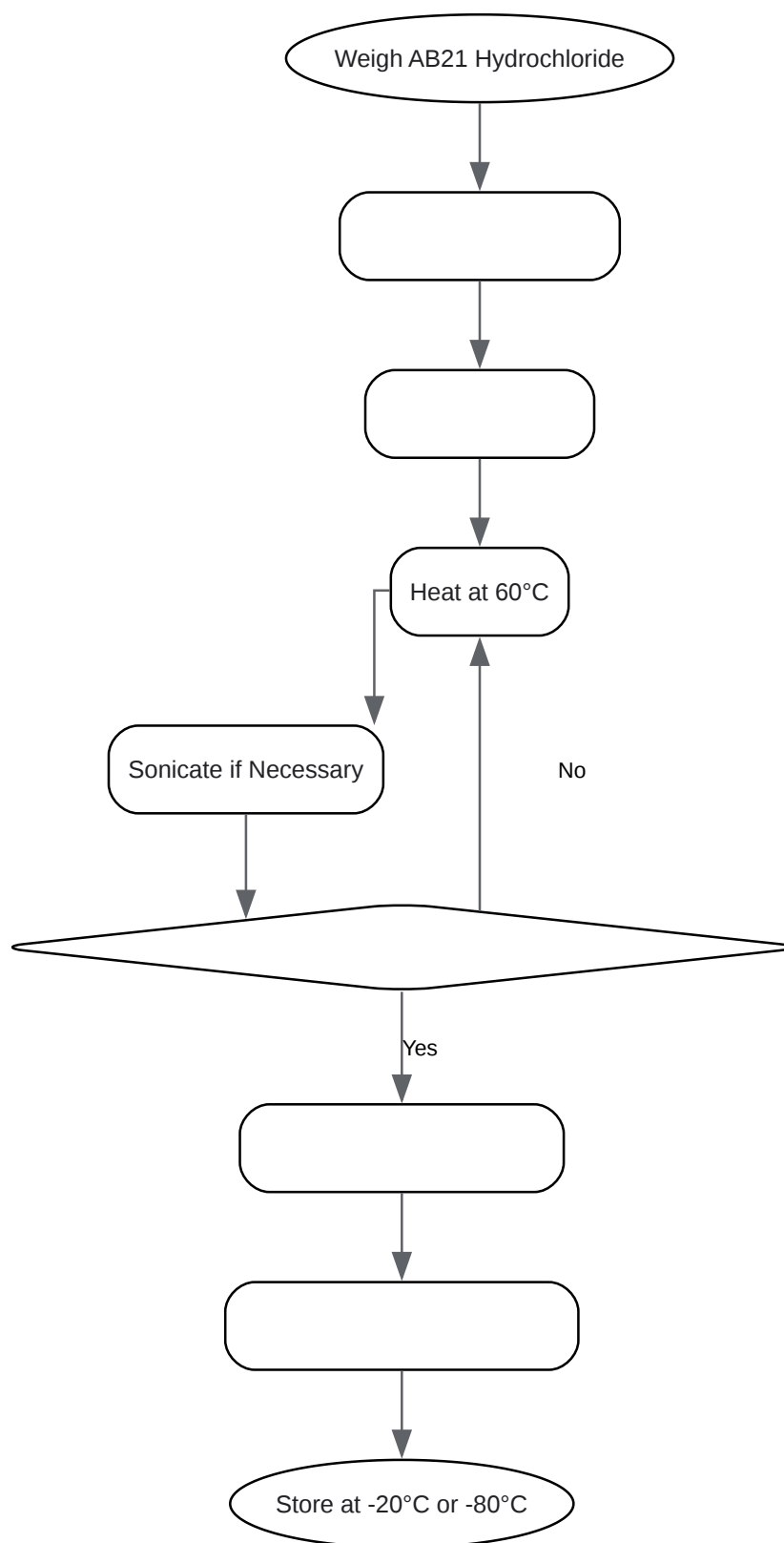
Procedure:

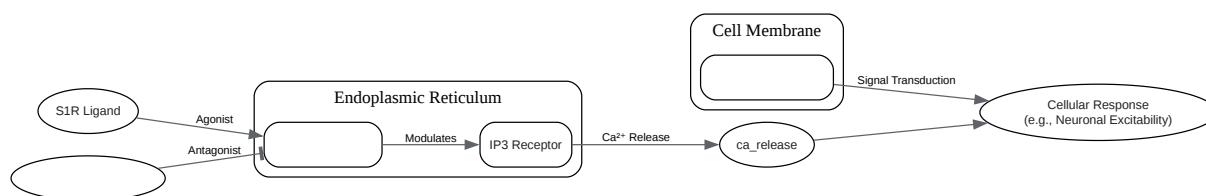
- Preparation of Supersaturated Solutions:
 - Add an excess amount of **AB21 hydrochloride** to a microcentrifuge tube. A starting amount of 10-20 mg is typically sufficient.
 - Add a known volume of the solvent of interest (e.g., 1 mL) to the tube.
 - Tightly cap the tube.
- Equilibration:
 - Vortex the mixture vigorously for 1-2 minutes.
 - Place the tube in a thermomixer or incubator shaker set at a constant temperature (e.g., 25°C or 37°C).

- Shake the mixture for a sufficient time to reach equilibrium. For many compounds, 24-48 hours is adequate. It is advisable to test multiple time points (e.g., 24, 48, and 72 hours) to ensure equilibrium has been reached.
- Sample Preparation for Analysis:
 - After equilibration, carefully remove the tube from the shaker. Allow the undissolved solid to settle at the bottom.
 - Withdraw an aliquot of the supernatant using a micro-pipette.
 - Filter the supernatant through a 0.22 μm syringe filter to remove any remaining solid particles. This step is critical to avoid artificially high concentration measurements.
- Concentration Determination:
 - Accurately dilute the filtered supernatant with the solvent to a concentration that falls within the linear range of the analytical method (HPLC or UV-Vis).
 - Analyze the diluted sample using a validated HPLC or UV-Vis spectrophotometry method to determine the concentration of **AB21 hydrochloride**.
 - Prepare a standard curve of **AB21 hydrochloride** of known concentrations to accurately quantify the concentration in the sample.
- Calculation of Solubility:
 - Calculate the concentration of the undiluted supernatant by multiplying the measured concentration by the dilution factor.
 - The resulting concentration is the solubility of **AB21 hydrochloride** in the tested solvent at the specified temperature.

Workflow for Solubility Determination







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References

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